

# Diammonium EDTA: A Technical Guide to Solution Preparation for Researchers

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## Compound of Interest

Compound Name: *Diammonium EDTA*

Cat. No.: *B1586234*

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This guide provides essential information for researchers, scientists, and drug development professionals on the use of diammonium ethylenediaminetetraacetic acid (EDTA), with a core focus on its molecular weight for accurate solution preparation. **Diammonium EDTA** is a key chelating agent used to sequester divalent and trivalent metal ions in a variety of biochemical and molecular biology applications.

## Chemical and Physical Properties

Accurate solution preparation begins with precise data. The fundamental properties of **diammonium EDTA** are summarized below. It is crucial to distinguish between the anhydrous and hydrated forms of the salt, as this will affect mass calculations. The most commonly cited molecular weight for the anhydrous form is 326.30 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Chemical Name	Diammonium ethylenediaminetetraacetate	[2]
Synonyms	EDTA diammonium salt, Diammonium dihydrogen ethylenediaminetetraacetate	[1][4]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> N <sub>4</sub> O <sub>8</sub>	[1][2][3][4]
Molecular Weight (Anhydrous)	326.30 g/mol	[1][2][3]
Appearance	White powder/solid	[2]
CAS Number	20824-56-0	[2][3][4]

## Experimental Protocol: Preparation of a 0.5 M Diammonium EDTA Stock Solution

This protocol outlines the steps to prepare a 0.5 M stock solution of **diammonium EDTA** at a standard laboratory volume of 500 mL.

Materials and Equipment:

- **Diammonium EDTA** (anhydrous, MW = 326.30 g/mol )
- Deionized or distilled water
- 500 mL graduated cylinder
- 500 mL beaker or flask
- Magnetic stirrer and stir bar
- Weighing scale
- Spatula
- pH meter

- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment (if necessary)

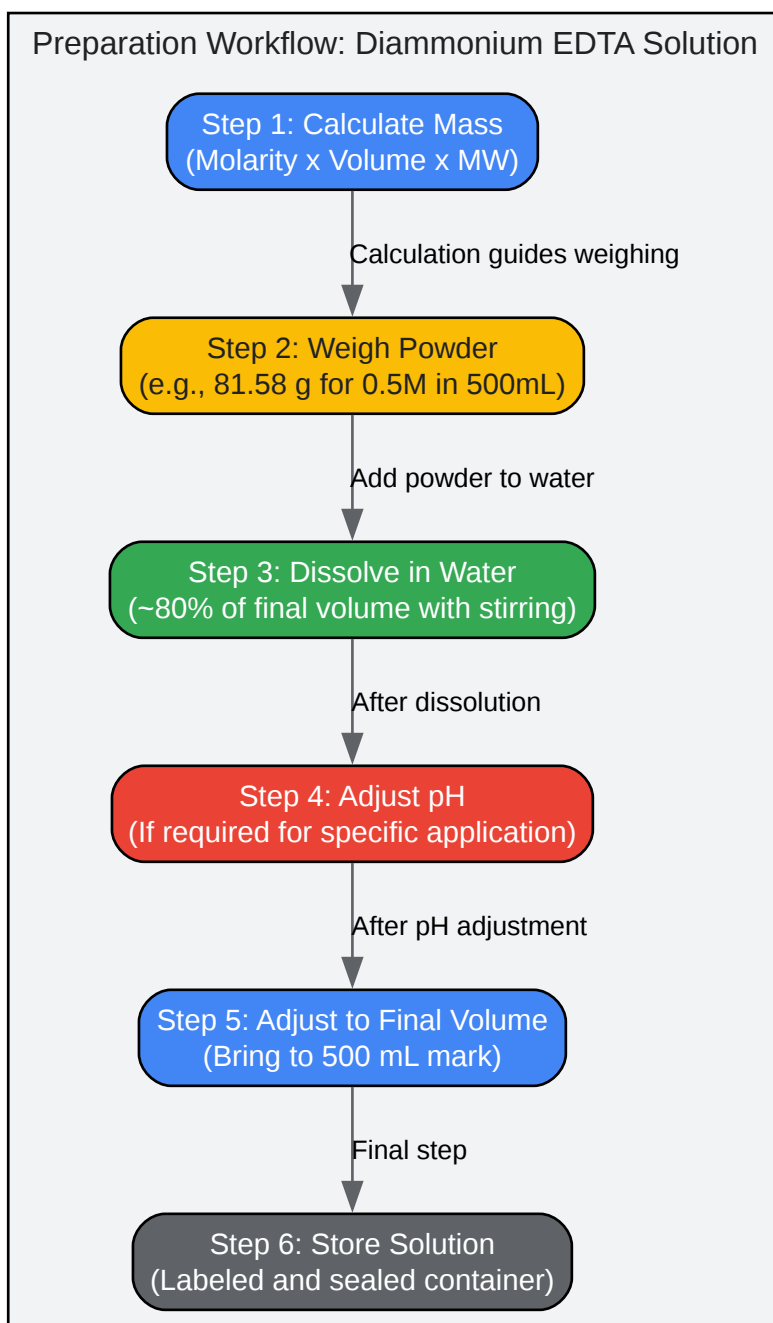
Procedure:

- Calculate the Required Mass:
  - To prepare 500 mL (0.5 L) of a 0.5 M solution, the calculation is as follows:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (g)} = 0.5 \text{ mol/L} \times 0.5 \text{ L} \times 326.30 \text{ g/mol} = 81.58 \text{ g}$
- Weigh the **Diammonium EDTA**:
  - Carefully weigh out 81.58 g of anhydrous **diammonium EDTA** powder.
- Dissolve the Salt:
  - Add approximately 400 mL of deionized or distilled water to a 500 mL beaker.
  - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
  - Slowly add the weighed **diammonium EDTA** powder to the water while stirring.
  - Continue stirring until the powder is fully dissolved. The solution may appear cloudy initially.
- Check and Adjust pH (If Required):
  - For most applications, the pH of the resulting solution should be near neutral. However, if a specific pH is required for an experimental buffer, it should be adjusted at this stage. Use a calibrated pH meter and adjust with dilute HCl or NaOH as needed.
- Final Volume Adjustment:
  - Once the salt is completely dissolved, carefully transfer the solution to a 500 mL graduated cylinder.

- Rinse the beaker with a small amount of deionized water and add the rinsewater to the graduated cylinder to ensure a complete transfer.
- Add deionized water to bring the final volume to the 500 mL mark.
- Storage:
  - Transfer the final solution to a labeled, sealed container. Store at room temperature.

## Workflow Visualization

The following diagram illustrates the logical workflow for preparing a stock solution of **diammonium EDTA**.



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## References

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